An In-depth Technical Guide to the Chemical Properties of α-Spinasterone

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Compound of Interest

Compound Name:	*alpha-Spinasterone*
CAS No.:	*23455-44-9*
Cat. No.:	*B030937*

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Abstract

This technical guide provides a comprehensive overview of the chemical and pharmacological properties of α-Spinasterone (CAS 23455-44-9), a stigmastane-type phytosteroid. While research on its direct biological effects is emerging, this document synthesizes the available physicochemical data and contextualizes its potential therapeutic relevance by examining the well-documented activities of its structural precursor, α-spinasterol. This guide is intended for researchers, scientists, and drug development professionals, offering foundational data, analytical considerations, and detailed experimental protocols to facilitate further investigation into this class of compounds.

Introduction

Phytosteroids, plant-derived steroid compounds, are a diverse class of bioactive molecules with significant potential in drug discovery and nutraceutical development. Among these, the stigmastane skeleton forms the basis for numerous compounds with demonstrated pharmacological activities. α-Spinasterone is a derivative of the more commonly known α-spinasterol, distinguished by the oxidation of the 3β-hydroxyl group to a ketone. This structural

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modification can significantly alter the molecule's polarity, metabolic stability, and receptor-binding affinity, making α-Spinasterone a compound of distinct scientific interest.

While α-spinasterol has been identified in various plant sources, including spinach, cucumber, and pumpkin seeds, the natural occurrence of α-Spinasterone is less documented, with sources indicating its presence in the heartwoods of Albizzia julibrissin[1]. Understanding the fundamental chemical properties of α-Spinasterone is a critical first step for any research endeavor, from initial screening to advanced drug development. This guide serves as a technical resource, consolidating its known characteristics and providing practical methodologies for its study.

Chemical and Physical Properties

The foundational physicochemical properties of α-Spinasterone are summarized below. This data is essential for designing experimental conditions, including solvent selection, dosage calculations, and analytical method development.

Property	Value	Source
IUPAC Name	(5S,9R,10S,13R,14R,17R)-17-[(E,2R,5S)-5-ethyl-6-methylhept-3-en-2-yl]-10,13-dimethyl-1,2,4,5,6,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one	[2]
CAS Number	23455-44-9	[1][3][4]
Molecular Formula	$C_{29}H_{46}O$	[1][3][4]
Molecular Weight	410.7 g/mol	[1][3][4]
Appearance	Powder	[4]
Purity (Typical)	≥98%	[1]
Storage	2-8°C (short-term); -20°C (long-term powder); -80°C (in solvent)	[4][5]

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Analytical Characterization

The structural elucidation and purity assessment of α-Spinasterone rely on a suite of modern analytical techniques.

- High-Performance Liquid Chromatography (HPLC): HPLC is a primary method for assessing the purity of α-Spinasterone. Due to the hydrophobic nature of the steroid backbone, reversed-phase columns (e.g., C18, C8) are most effective for separation.[6] Detection can be achieved using a Diode Array Detector (DAD) or an Evaporative Light Scattering Detector (ELSD), the latter being particularly useful as the steroid structure lacks a strong chromophore.

- Mass Spectrometry (MS): Coupled with either gas chromatography (GC-MS) or liquid chromatography (LC-MS), mass spectrometry is indispensable for confirming the molecular weight and fragmentation pattern of α-Spinasterone, providing definitive structural identification.[7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are crucial for the unambiguous structural elucidation of α-Spinasterone, allowing for the precise assignment of all protons and carbons in the molecule. This technique is the gold standard for confirming the identity and stereochemistry of the compound.

Solubility and Handling

Proper handling and storage are paramount to maintaining the integrity of α-Spinasterone for experimental use.

- Solubility: α-Spinasterone is a lipophilic molecule with poor aqueous solubility. It is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, chloroform, dichloromethane, and ethyl acetate.[1] For in vitro biological assays, preparing a concentrated stock solution in DMSO is standard practice.

- Stock Solution Preparation: To prepare a 10 mM stock solution in DMSO, add 243.5 µL of DMSO to 1 mg of α-Spinasterone (MW: 410.7 g/mol). Vortex thoroughly to ensure complete dissolution. Aliquot into smaller volumes to avoid repeated freeze-thaw cycles.

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- Storage: Store the solid compound at -20°C for long-term stability.[5] Once dissolved in a solvent like DMSO, it is recommended to store stock solutions at -80°C.[5] Before use, allow the vial to equilibrate to room temperature for at least one hour before opening.

Biological Activity and Potential Mechanisms of Action

While direct pharmacological studies on α-Spinasterone are limited, the extensive research on its precursor, α-spinasterol, provides a strong basis for hypothesizing its potential biological activities. The conversion of the 3β-hydroxyl to a 3-keto group may modulate the potency and selectivity of these activities.

The parent compound, α-spinasterol, is reported to possess significant anti-inflammatory, antinociceptive, and anti-diabetic properties.[8][9][10] The primary mechanisms identified for α-spinasterol involve the inhibition of key inflammatory mediators.

Anti-Inflammatory and Antinociceptive Pathways

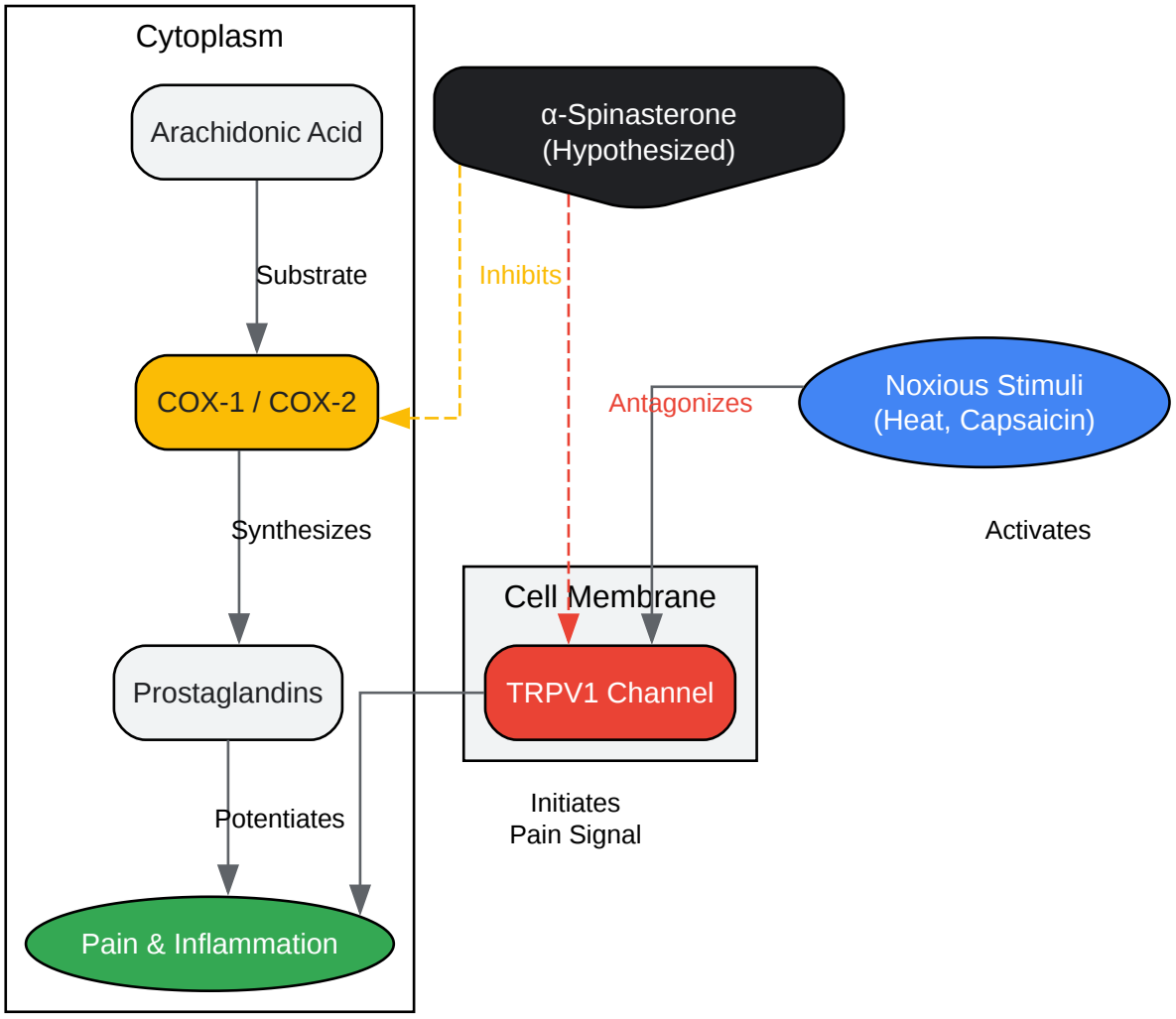
α-Spinasterol has been demonstrated to exert its effects through two principal pathways:

- Cyclooxygenase (COX) Inhibition: It inhibits both COX-1 and COX-2 enzymes, which are responsible for the synthesis of prostaglandins, key mediators of pain and inflammation.[5][11] The reported IC_{50} values for α-spinasterol are 16.17 μM for COX-1 and 7.76 μM for COX-2, indicating a slight selectivity for COX-2.[5]

- TRPV1 Antagonism: It acts as an antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1), an ion channel that plays a critical role in pain signaling and thermal sensation.[5][8] By blocking this receptor, it can reduce pain signals.[12]

The diagram below illustrates the proposed anti-inflammatory and antinociceptive mechanism of action for this class of compounds.

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Caption: Hypothesized mechanism of action for α-Spinasterone.

Experimental Protocol: In Vitro Cyclooxygenase (COX) Inhibition Assay

This protocol provides a validated methodology to assess the inhibitory activity of α-Spinasterone against COX-1 and COX-2 enzymes, a key indicator of its potential anti-inflammatory efficacy. This is a colorimetric assay that measures the peroxidase activity of COX.[13]

Materials and Reagents

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- COX-1 and COX-2 enzymes (ovine or human recombinant)
- COX Assay Buffer (e.g., 0.1 M Tris-HCl, pH 8.0)
- Heme
- Arachidonic Acid (substrate)
- N,N,N',N'-tetramethyl-p-phenylenediamine (TMPD) (colorimetric substrate)
- α-Spinasterone (test compound)
- Celecoxib (selective COX-2 inhibitor control)
- Ibuprofen (non-selective COX inhibitor control)
- DMSO (vehicle solvent)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 590-620 nm

Assay Procedure

- Compound Preparation: Prepare a 10x concentrated stock of α-Spinasterone and control inhibitors in the appropriate solvent (e.g., DMSO).[14]
- Reagent Preparation: Prepare all reagents according to the manufacturer's instructions. Keep enzymes on ice at all times.
- Assay Plate Setup:
  - Background Wells: Add 160 µL of Assay Buffer and 10 µL of Heme.
  - 100% Initial Activity Wells: Add 150 µL of Assay Buffer, 10 µL of Heme, and 10 µL of the respective enzyme (COX-1 or COX-2).
  - Inhibitor Wells: Add 150 µL of Assay Buffer, 10 µL of Heme, 10 µL of the respective enzyme, and 10 µL of the 10x test compound dilution.

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- Incubation: Incubate the plate for 5 minutes at 25°C.
- Reaction Initiation: Initiate the reaction by adding 20 µL of TMPD solution to all wells, followed immediately by 20 µL of Arachidonic Acid solution.
- Measurement: Immediately begin reading the absorbance at 590 nm every minute for 5 minutes to obtain the initial reaction velocity.
- Data Analysis:
  - Subtract the background absorbance from all readings.
  - Calculate the reaction velocity (V) for each well (mOD/min).
  - Determine the percent inhibition for each inhibitor concentration using the formula: % Inhibition = [(V_initial - V_inhibitor) / V_initial] * 100
  - Plot the percent inhibition versus the log of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to calculate the IC_{50} value.

This self-validating system, which includes both positive and negative controls, ensures the reliability of the obtained inhibition data. The causality is clear: a reduction in the rate of TMPD oxidation directly correlates with the inhibition of the COX enzyme's peroxidase activity by the test compound.

Conclusion

α-Spinasterone is a phytosteroid with a defined chemical structure and properties that make it a compelling candidate for further pharmacological investigation. While its biological activity profile is not yet fully characterized, the well-documented anti-inflammatory and antinociceptive actions of its precursor, α-spinasterol, provide a strong rationale for exploring its potential in these areas. The structural modification from a hydroxyl group to a ketone at the C-3 position is expected to influence its biological activity, potentially leading to altered potency, selectivity, or pharmacokinetic properties. The methodologies and data presented in this guide offer a solid foundation for researchers to design and execute studies aimed at elucidating the therapeutic potential of α-Spinasterone.

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References

- ChemSrc. (n.d.). alpha-Spinasterol. Retrieved February 7, 2026, from [Link]
- Brusco, I., et al. (2017). α-Spinasterol: a COX inhibitor and a transient receptor potential vanilloid 1 antagonist presents an antinociceptive effect in clinically relevant models of pain in mice. British Journal of Pharmacology, 174(23), 4247–4262. Available at: [Link]
- FooDB. (2019). Showing Compound alpha-Spinasterol (FDB012065). Retrieved February 7, 2026, from [Link]
- PubChem. (n.d.). **alpha-Spinasterone**. National Center for Biotechnology Information. Retrieved February 7, 2026, from [Link]
- Majeed, M., et al. (2022). Pharmacology of α-spinasterol, a phytosterol with nutraceutical values: A review. Phytotherapy Research, 36(10), 3813-3827. Available at: [Link]
- ResearchGate. (n.d.). Chemical structure of spinasterol. Retrieved February 7, 2026, from [Link]
- ResearchGate. (n.d.). α-Spinasterol Isolated from the Root of Phytolacca americana and its Pharmacological Property on Diabetic Nephropathy. Retrieved February 7, 2026, from [Link]
- ChemFarm. (n.d.). **Alpha-Spinasterone** Supplier. Retrieved February 7, 2026, from [Link]
- ResearchGate. (n.d.). Major pharmacological properties of α-spinasterol. Retrieved February 7, 2026, from [Link]
- Majeed, M., et al. (2022). Pharmacology of α-spinasterol, a phytosterol with nutraceutical values: A review. PDF available at ResearchGate. Retrieved February 7, 2026, from [Link]
- PubChem. (n.d.). Alpha-Spinasterol. National Center for Biotechnology Information. Retrieved February 7, 2026, from [Link]
- Biopurify. (n.d.). Alpha-Spinasterol. Retrieved February 7, 2026, from [Link]
- Walker, M. C., & Gierse, J. K. (2010). In vitro assays for cyclooxygenase activity and inhibitor characterization. Methods in Molecular Biology, 644, 131–144. Available at: [Link]

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- Patsnap Synapse. (2024). What are TRPV1 antagonists and how do they work?. Retrieved February 7, 2026, from [Link]
- Nilius, B., & Appendino, G. (2013). The TRP channel family. Pflügers Archiv - European Journal of Physiology, 465(11), 1539–1547. Available at: [Link]
- Salehi, B., et al. (2023). Phytosterols: Extraction Methods, Analytical Techniques, and Biological Activity. Molecules, 30(12), 2488. Available at: [Link]
- Pharmaffiliates. (n.d.). α-Spinasterone. Retrieved February 7, 2026, from [Link]
- Ballo, M., et al. (2023). In vitro inhibition of cyclooxygenases, anti-denaturation and antioxidant activities of Malian medicinal plants. Journal of Medicinal Plants Research, 17(2), 34-42. Available at: [Link]
- Herranz-López, M., & Barrajón-Catalán, E. (2021). Analytical Methods for Exploring Nutraceuticals Based on Phenolic Acids and Polyphenols. Molecules, 26(18), 5519. Available at: [Link]

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Sources

- 1. alpha-Spinasterone | CAS:23455-44-9 | Manufacturer ChemFaces [chemfaces.com]
- 2. alpha-Spinasterone | C29H46O | CID 21159864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemfarms.com [chemfarms.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. alpha-Spinasterol | CAS#:481-18-5 | Chemsrc [chemsrc.com]
- 6. mdpi.com [mdpi.com]
- 7. mdpi.com [mdpi.com]

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- 8. Pharmacology of α-spinasterol, a phytosterol with nutraceutical values: A review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. α-Spinasterol: a COX inhibitor and a transient receptor potential vanilloid 1 antagonist presents an antinociceptive effect in clinically relevant models of pain in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. What are TRPV1 antagonists and how do they work? [synapse.patsnap.com]
- 13. academicjournals.org [academicjournals.org]
- 14. sigmaaldrich.com [sigmaaldrich.com]

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